

# safe handling and storage procedures for 2- Phenyl-2-imidazoline

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## Compound of Interest

Compound Name: **2-Phenyl-2-imidazoline**

Cat. No.: **B1199978**

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## Technical Support Center: 2-Phenyl-2-imidazoline

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Phenyl-2-imidazoline**.

## Frequently Asked Questions (FAQs)

**Q1:** What is **2-Phenyl-2-imidazoline** and what are its primary applications in research?

**A1:** **2-Phenyl-2-imidazoline**, with CAS number 936-49-2, is an off-white powder.<sup>[1]</sup> It is primarily used in industrial and scientific research.<sup>[2]</sup> Key applications include its use as a crosslinker for epoxy powder coatings, an accelerator for dicyandiamide, epoxy/polyester hybrids, and epoxy-phenolic powder coatings.<sup>[1]</sup> It also serves as a catalyst for N-arylation of indoles and epoxy-carbonyl reactions.<sup>[3]</sup>

**Q2:** What are the main hazards associated with **2-Phenyl-2-imidazoline**?

**A2:** **2-Phenyl-2-imidazoline** is classified with several hazard statements:

- Harmful if swallowed (H302).<sup>[2][3][4][5][6]</sup>
- Causes skin irritation (H315).<sup>[2][3][4][5][6]</sup>

- Causes serious eye damage or irritation (H318/H319).[2][3][4][6]
- May cause respiratory irritation (H335).[4][5][6]
- Very toxic to aquatic life with long-lasting effects (H410/H411).[2][3][4][7]

Q3: What are the proper storage conditions for **2-Phenyl-2-imidazoline**?

A3: Store **2-Phenyl-2-imidazoline** in a tightly closed container in a cool, dry, and well-ventilated area.[1][4][7][8] It should be stored away from incompatible substances such as strong oxidizing agents.[8]

Q4: What personal protective equipment (PPE) should be worn when handling this compound?

A4: When handling **2-Phenyl-2-imidazoline**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields, tightly fitting safety goggles, or a face shield are necessary.[2][4][7][8]
- Skin Protection: Wear impervious clothing and protective gloves.[2][4][7][8] Gloves should be inspected before use and disposed of properly after.[4][7]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][8] In some cases, a full-face respirator may be required.[2]

## Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

Solution:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8] Seek medical attention if irritation develops or persists.[8]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[8\]](#) Remove contact lenses if present and easy to do.[\[2\]](#)[\[4\]](#) Seek immediate medical attention.[\[2\]](#)[\[8\]](#)

Issue: Inhalation of Dust

Solution:

- Move the affected person to fresh air immediately.[\[4\]](#)[\[8\]](#)
- If the person is not breathing, give artificial respiration.[\[4\]](#)[\[8\]](#)
- If breathing is difficult, provide oxygen.[\[8\]](#)
- Seek medical attention if a cough or other symptoms appear.[\[8\]](#)

Issue: Accidental Ingestion

Solution:

- Do NOT induce vomiting.[\[6\]](#)
- If the person is conscious, rinse their mouth with water.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Never give anything by mouth to an unconscious person.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Seek immediate medical attention.[\[8\]](#)

Issue: Small Spill of **2-Phenyl-2-imidazoline** Powder

Solution:

- Ensure adequate ventilation and wear appropriate PPE.[\[4\]](#)[\[8\]](#)
- Avoid generating dust.[\[4\]](#)[\[8\]](#)
- Vacuum or sweep up the material.[\[8\]](#)
- Place the collected material into a suitable, closed container for disposal.[\[4\]](#)[\[8\]](#)

- Wash the spill area thoroughly.

## Data Presentation

### Physical and Chemical Properties

Property	Value
Appearance	Light yellow crystals or off-white powder[1][8]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> [1][8]
Molecular Weight	146.19 g/mol [4][8]
Melting Point	94 - 102 °C[1][6][8]
Boiling Point	188 °C[6]
Flash Point	201 °C (393.8 °F)[3][6][8]
Solubility	Soluble in alcohols[8]

### Exposure Control and Personal Protection

Exposure Control	Recommendation
Engineering Controls	Use in a well-ventilated area.[8] Facilities should be equipped with an eyewash station and a safety shower.[8]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[2][8]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][8]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[4][8]

## Experimental Protocols

While specific, detailed experimental protocols are proprietary and depend on the exact research context, a general methodology for using **2-Phenyl-2-imidazoline** as a catalyst or accelerator in a reaction is outlined below.

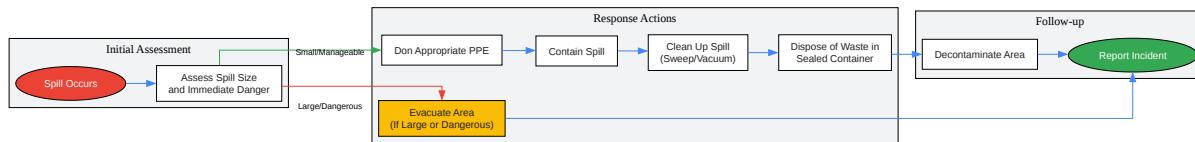
#### General Protocol for Use as a Catalyst/Accelerator

- Preparation:
  - Work in a well-ventilated fume hood.
  - Don all required PPE, including safety glasses, lab coat, and appropriate gloves.
  - Ensure all glassware is clean and dry.
- Reaction Setup:
  - Under an inert atmosphere (e.g., nitrogen or argon), add the reactants and solvent to the reaction vessel.
  - Weigh the required amount of **2-Phenyl-2-imidazoline** in a separate, clean container.
  - Add the **2-Phenyl-2-imidazoline** to the reaction mixture with stirring.
- Reaction:
  - Heat the reaction mixture to the desired temperature as specified in your specific protocol.
  - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC, HPLC).
- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction if necessary, following your specific protocol.
  - Extract the product and purify it using standard laboratory techniques such as crystallization or chromatography.

- Waste Disposal:

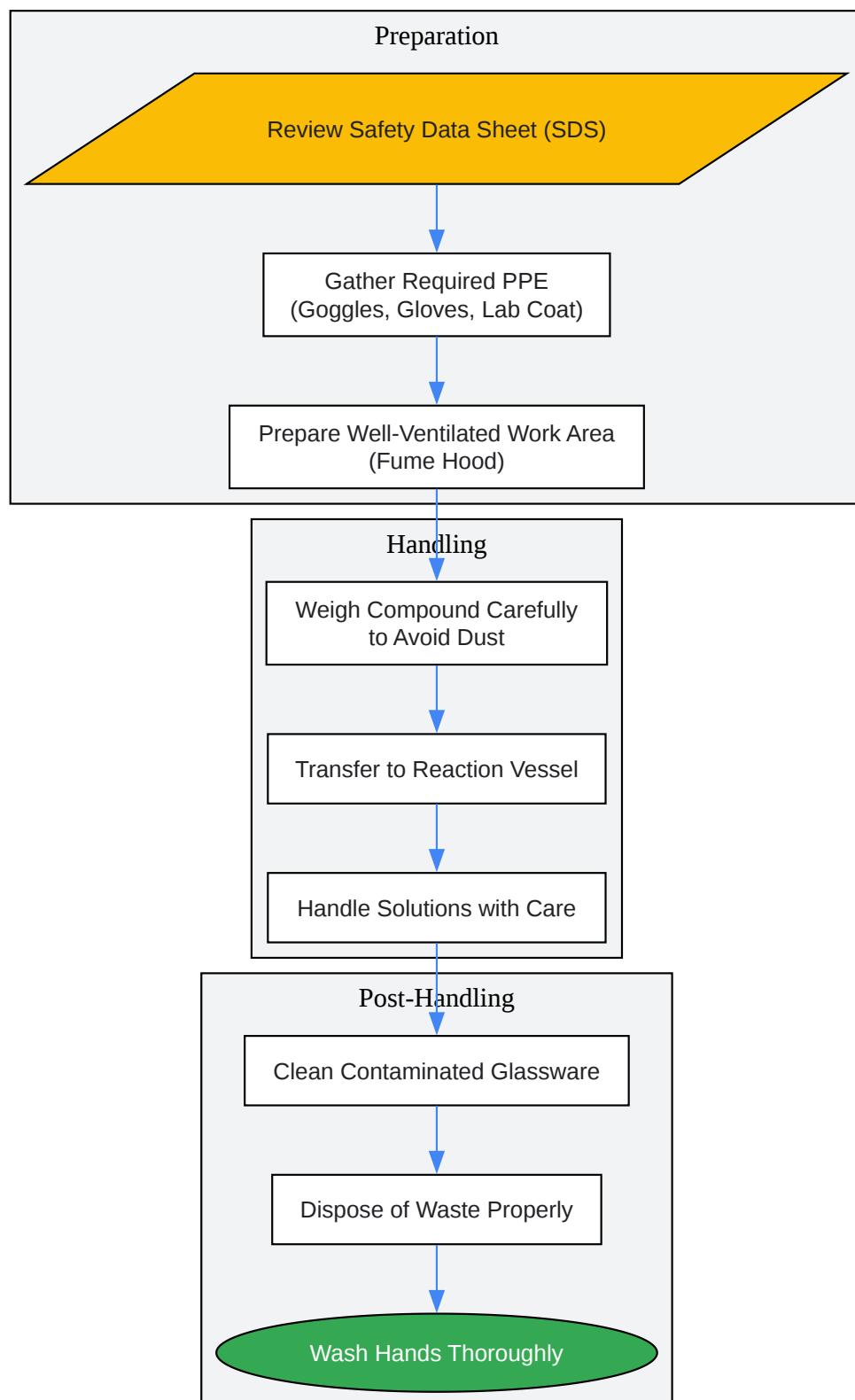
- Dispose of all chemical waste, including any unused **2-Phenyl-2-imidazoline** and contaminated materials, according to institutional and local regulations.[4]

## Visualizations



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Caption: Workflow for responding to a **2-Phenyl-2-imidazoline** spill.



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Caption: Safe handling workflow for **2-Phenyl-2-imidazoline**.

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